

Proper Disposal of 2-Bromo-5-methylanisole: A Safety and Operational Guide

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Compound of Interest

Compound Name: **2-Bromo-5-methylanisole**

Cat. No.: **B1279017**

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For researchers, scientists, and professionals in drug development, the responsible disposal of chemical waste is a cornerstone of laboratory safety and environmental stewardship. This guide outlines the essential procedures for the safe handling and disposal of **2-Bromo-5-methylanisole**, ensuring the protection of laboratory personnel and adherence to regulatory standards.

Immediate Safety and Hazard Information

2-Bromo-5-methylanisole is a hazardous substance that requires careful handling. The primary hazards associated with this compound are summarized below.

Hazard Identification and Precautionary Statements:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

In case of exposure, it is critical to seek fresh air, wash the affected skin or eyes thoroughly, and seek medical attention.[2][3] Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[2]

Key Safety and Handling Data

A summary of essential quantitative data for **2-Bromo-5-methylanisole** is provided in the table below. This information is vital for conducting risk assessments prior to handling and disposal.

Property	Value
Molecular Formula	C ₈ H ₉ BrO
Molecular Weight	201.06 g/mol [1] [2]
Density	1.4 ± 0.1 g/cm ³ [2]
Boiling Point	232.0 ± 20.0 °C at 760 mmHg [2]
Melting Point	104-105°C [2]
Flash Point	104.2 ± 7.8 °C [2]

Experimental Protocol: Disposal Procedure

The following step-by-step protocol must be strictly followed for the safe disposal of **2-Bromo-5-methylanisole**. This procedure applies to the pure compound as well as any materials significantly contaminated with it.

1.0 Personal Protective Equipment (PPE)

Before handling the waste, ensure that the appropriate PPE is worn. This includes:

- Chemically resistant gloves (e.g., nitrile rubber).
- Safety goggles with side-shields or a face shield.[\[2\]](#)
- A laboratory coat.[\[2\]](#)
- In situations where dust or aerosols may be generated, a NIOSH-approved respirator is necessary.

2.0 Waste Segregation and Collection

2.1 Designate a specific, labeled hazardous waste container for **2-Bromo-5-methylanisole** waste. The container must be:

- Made of a compatible material (e.g., polyethylene).
- In good condition with a secure, sealable lid.
- Clearly labeled as "Hazardous Waste" and include the full chemical name: "**2-Bromo-5-methylanisole**".^[4]

2.2 Carefully transfer the waste into the designated container. Avoid generating dust or splashes.

2.3 Place any contaminated disposable materials, such as weighing paper, contaminated paper towels, or gloves, into the same hazardous waste container.

3.0 Waste Storage and Accumulation

3.1 Securely seal the hazardous waste container.^[4]

3.2 Store the sealed container in a designated, well-ventilated waste accumulation area. This area should be away from incompatible materials, such as strong oxidizing agents.^{[2][4]}

3.3 The storage area must be clearly marked as a hazardous waste storage area.

4.0 Final Disposal

4.1 Under no circumstances should **2-Bromo-5-methylanisole** or its containers be disposed of down the drain or in the regular trash.^{[4][5]}

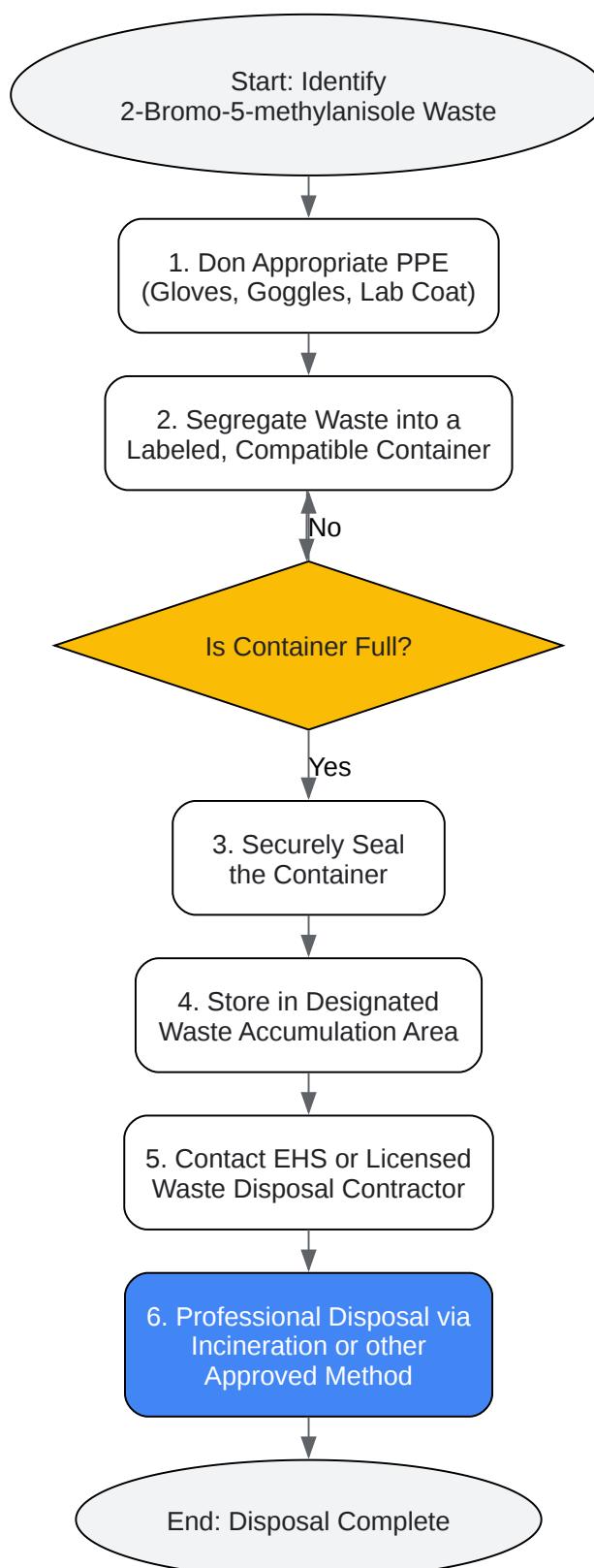
4.2 Arrange for the collection of the hazardous waste container through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[4]

4.3 One approved disposal method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.^[5]

4.4 All disposal activities must be conducted in strict accordance with all federal, state, and local regulations.^[5]

Disposal Workflow

The following diagram illustrates the key steps and decision points in the disposal process for **2-Bromo-5-methylanisole**.



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Disposal workflow for **2-Bromo-5-methylanisole**.

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References

- 1. 2-Bromo-5-methylanisole | C8H9BrO | CID 10878192 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-5-methylanisole | CAS#:95740-49-1 | Chemsoc [chemsoc.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. benchchem.com [benchchem.com]
- 5. spectrumchemical.com [spectrumchemical.com]
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